A Comparative Guide to the Structure-Activity Relationship of Halogenated Indole-2-Carboxylates

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Compound of Interest

Compound Name:	*methyl 3-chloro-1H-indole-2-carboxylate*
CAS No.:	*220664-32-4*
Cat. No.:	*B1332591*

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For researchers, medicinal chemists, and professionals in drug development, the indole scaffold represents a privileged structure, forming the core of numerous biologically active compounds.[1][2] Within this class, halogenated indole-2-carboxylates and their derivatives have emerged as a versatile and potent chemotype, demonstrating efficacy across a range of therapeutic targets. This guide provides an in-depth analysis of the structure-activity relationships (SAR) of these compounds, offering a comparative look at how halogen substitution impacts their biological activity. The insights presented herein are supported by experimental data from peer-reviewed literature, aiming to empower researchers in the rational design of novel therapeutics.

Introduction: The Versatility of the Halogenated Indole-2-Carboxylate Scaffold

The indole-2-carboxylate core is a key pharmacophore that has been successfully exploited to develop modulators for various biological targets, including G-protein coupled receptors

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(GPCRs), kinases, and viral enzymes.[3][4][5] Halogenation of this scaffold is a common medicinal chemistry strategy employed to modulate physicochemical properties such as lipophilicity, metabolic stability, and target binding affinity. The position, number, and nature of the halogen substituent can profoundly influence the compound's potency, selectivity, and overall pharmacological profile. This guide will explore the SAR of halogenated indole-2-carboxylates in three primary therapeutic areas: cannabinoid receptor modulation, anticancer activity, and HIV-1 integrase inhibition.

Halogenated Indole-2-Carboxamides as Allosteric Modulators of the Cannabinoid CB1 Receptor

The cannabinoid CB1 receptor, a GPCR involved in a myriad of physiological processes, is a challenging yet attractive drug target.[3] Allosteric modulators offer a nuanced approach to regulating CB1 receptor activity, potentially avoiding the side effects associated with direct agonists or antagonists.[3][6] The indole-2-carboxamide scaffold has been a fruitful starting point for the discovery of potent CB1 allosteric modulators.[3][6][7][8][9]

Early SAR studies on indole-2-carboxamides revealed that substitutions on the phenyl group of the N-phenethyl side chain can be varied without significant loss of allosteric modulatory activity.[6] However, modifications to the indole core, particularly at the C3 and C5 positions, have a substantial impact.[3][7][8]

- C5-Position Halogenation: An electron-withdrawing group at the C5 position of the indole ring is a critical requirement for potent allosteric modulation of the CB1 receptor.[8] Chlorine is a commonly utilized halogen at this position, as exemplified by the prototypical CB1 allosteric modulator ORG27569 (5-chloro-3-ethyl-N-(4-(piperidin-1-yl)phenethyl)-1H-indole-2-carboxamide).[3][8][9]

- Influence of C3-Alkyl Chain Length: The length of the alkyl group at the C3 position significantly affects both binding affinity and cooperativity. For instance, replacing the C3-ethyl group of ORG27569 with an n-pentyl group was shown to enhance the allosteric effect, increasing the cooperativity factor (α) from 6.9 to 17.6.[7] Further optimization has identified that an n-propyl group is preferred for allosteric modulation of orthosteric ligand binding, while an n-hexyl group enhances the modulator's affinity for the CB1 receptor.[7]

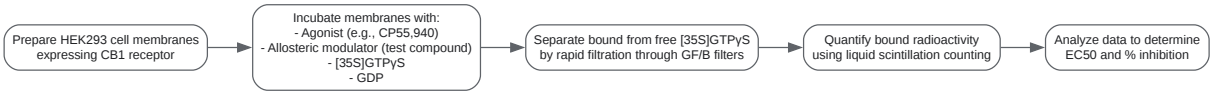
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Compound	C5-Substituent	C3-Substituent	KB (nM)	Cooperativity (α)	Reference
ORG27569 (1)	Cl	Ethyl	-	6.9	[7]
Analog 2	Cl	n-Pentyl	-	17.6	[7]
11j	Cl	n-Pentyl	167.3	16.55	[3][9]
12d	Cl	n-Propyl	259.3	24.5	[8]

KB represents the equilibrium dissociation constant, and α is the binding cooperativity factor.

This assay is a functional measure of G-protein activation following receptor stimulation. Negative allosteric modulators will inhibit agonist-induced [35S]GTPγS binding.

Workflow Diagram:



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CB1 Receptor G-protein Coupling Assay Workflow

Step-by-Step Methodology:

- Membrane Preparation: Utilize HEK293 cells transiently transfected with the human CB1 receptor. Harvest cells and prepare crude membrane fractions by homogenization and centrifugation.
- Assay Buffer: Prepare an assay buffer consisting of 50 mM Tris-HCl, 3 mM MgCl2, 0.2 mM EGTA, and 100 mM NaCl at pH 7.4.

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- Incubation: In a 96-well plate, combine the cell membranes (10-20 µg protein), 30 µM GDP, the desired concentrations of the test compound (allosteric modulator), and the CB1 agonist (e.g., CP55,940) in the assay buffer.
- Initiation of Reaction: Add [35S]GTPγS (e.g., at a final concentration of 0.05 nM) to initiate the binding reaction.
- Incubation Period: Incubate the mixture at 30°C for 60 minutes.
- Termination of Reaction: Terminate the assay by rapid filtration through glass fiber filters (e.g., Whatman GF/B) using a cell harvester.
- Washing: Wash the filters multiple times with ice-cold assay buffer.
- Quantification: Place the filters in scintillation vials, add scintillation cocktail, and quantify the amount of bound [35S]GTPγS using a liquid scintillation counter.
- Data Analysis: Determine the specific binding and calculate the dose-response curves to obtain EC50 values and the percentage of inhibition of agonist-induced G-protein coupling. [7]

Halogenated Indole-2-Carboxamides as Anticancer Agents

The indole-2-carboxamide scaffold has also been investigated for its potential as an antiproliferative agent, with some derivatives showing dual inhibitory activity against key cancer-related kinases such as EGFR and CDK2.[10]

The position and number of halogen atoms on the indole ring play a crucial role in the antiproliferative activity of these compounds.[10]

- Effect of Halogen Position: A study comparing 5-chloro and 6-chloro substituted indole-2-carboxamides revealed that the position of the chlorine atom significantly impacts potency. For instance, a compound with a chlorine at the 5-position was found to be more potent than its regioisomer with a chlorine at the 6-position.[10]

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- Impact of Multiple Halogenations: Increasing the number of halogen atoms on the indole ring can enhance antiproliferative activity. Dihalo derivatives, such as 5,7-dichloro or 5,7-difluoro substituted compounds, have demonstrated greater potency than their corresponding monohalo counterparts.[10] Interestingly, in some cases, chlorine atoms are better tolerated than fluorine atoms for this activity.[10]

Compound	R1	R2	R3	R4	GI50 (μM)	Reference
5a	Cl	H	H	H	3.7	[10]
5f	H	Cl	H	H	1.95	[10]
5c	Cl	H	H	4-piperidin-1-yl	1.70	[10]
5g	H	Cl	H	4-piperidin-1-yl	>10	[10]
5h	Cl	H	Cl	4-piperidin-1-yl	1.10	[10]
5k	F	H	F	4-piperidin-1-yl	1.40	[10]

GI50 is the concentration required to inhibit cell growth by 50%. R1, R2, and R3 correspond to substitutions at the 5, 6, and 7 positions of the indole ring, respectively. R4 is a substituent on the N-phenethyl moiety.

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which serves as a measure of cell viability and proliferation.

Workflow Diagram:



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MTT Assay Workflow for Antiproliferative Activity

Step-by-Step Methodology:

- Cell Culture: Maintain the desired cancer cell line (e.g., MCF-7) in appropriate culture medium and conditions.
- Cell Seeding: Seed the cells into 96-well plates at a predetermined density and allow them to adhere overnight.
- Compound Preparation: Prepare serial dilutions of the halogenated indole-2-carboxylate derivatives in culture medium.
- Treatment: Replace the medium in the cell plates with the medium containing the test compounds at various concentrations. Include a vehicle control (e.g., DMSO) and a positive control (e.g., doxorubicin).
- Incubation: Incubate the plates for 48 to 72 hours at 37°C in a humidified CO2 incubator.
- MTT Addition: Add a sterile MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for an additional 2-4 hours.
- Solubilization: Remove the MTT-containing medium and add a solubilizing agent, such as DMSO, to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance of each well using a microplate reader at a wavelength of approximately 570 nm.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the GI50 value for each compound.[10]

Halogenated Indole-2-Carboxylic Acids as HIV-1 Integrase Inhibitors

HIV-1 integrase is a crucial enzyme for the replication of the virus, making it an important target for antiretroviral therapy.[4] The indole-2-carboxylic acid scaffold has been identified as a

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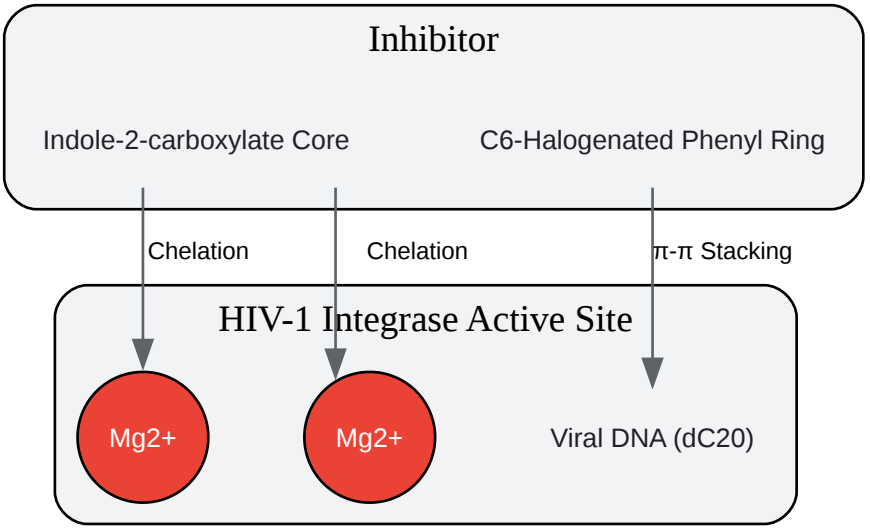
promising starting point for the development of novel HIV-1 integrase strand transfer inhibitors (INSTIs).[4]

The proposed mechanism of action for indole-2-carboxylic acid-based INSTIs involves the chelation of two Mg2+ ions within the active site of the integrase enzyme.[4] The indole nitrogen and the 2-carboxyl group are believed to be the key chelating moieties.[4]

- Role of Halogenated Phenyl Ring: The introduction of a halogenated benzene ring at the C6 position of the indole-2-carboxylic acid has been shown to be a successful strategy for enhancing inhibitory activity. This modification is thought to promote a π-π stacking interaction with the viral DNA (specifically with dC20), thereby improving the binding of the inhibitor to the enzyme-DNA complex.[4]

Compound	C6-Substituent	IC50 (μM)	Reference
1	H	32.37	[4]
17a	4-chlorophenyl	3.11	[4]

IC50 is the concentration required to inhibit the strand transfer activity of HIV-1 integrase by 50%.



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Binding Interactions of Halogenated Indole-2-Carboxylates in the HIV-1 Integrase Active Site

Conclusion and Future Directions

This guide has systematically compared the structure-activity relationships of halogenated indole-2-carboxylates across three distinct and therapeutically relevant biological targets. The recurring theme is the profound influence of the position, number, and nature of halogen substituents on the biological activity of these compounds.

- For CB1 allosteric modulators, a C5-chloro substituent is a key feature, with the C3-alkyl chain length fine-tuning the allosteric parameters.
- In the context of anticancer agents, di-halogenation at the C5 and C7 positions of the indole ring appears to be a favorable strategy for enhancing antiproliferative potency.
- For HIV-1 integrase inhibitors, the introduction of a halogenated phenyl ring at the C6 position significantly improves inhibitory activity through enhanced binding interactions with the viral DNA.

The experimental protocols and comparative data presented herein provide a valuable resource for researchers in the field. Future work should continue to explore the vast chemical space around the indole-2-carboxylate scaffold. Systematic evaluation of different halogens (F, Cl, Br, I) at all available positions on the indole ring, in combination with diverse substitutions at other key positions, will undoubtedly lead to the discovery of new and improved therapeutic agents. Furthermore, a deeper understanding of the pharmacokinetic and pharmacodynamic properties of these compounds will be crucial for their successful translation into clinical candidates.

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